

FD-1080 Free Acid: A Technical Guide to its Spectral Properties and Applications

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Compound of Interest

Compound Name: *FD-1080 free acid*

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This technical guide provides an in-depth overview of the spectral properties and experimental applications of **FD-1080 free acid**, a near-infrared (NIR-II) fluorophore. Its exceptional excitation and emission characteristics in the second near-infrared window make it a powerful tool for deep-tissue in vivo imaging.

Core Spectral and Physicochemical Properties

FD-1080 is a small molecule cyanine-based dye designed for optimal performance in the NIR-II region, offering significant advantages for high-resolution bioimaging due to reduced light scattering and tissue autofluorescence.^{[1][2][3]} The introduction of sulphonic and cyclohexene groups enhances its water solubility and stability.^{[2][4]}

Spectral Characteristics

The key spectral properties of FD-1080 are summarized in the table below. These values are crucial for designing and executing fluorescence imaging experiments.

Property	Value	Notes
Excitation Maximum (λ_{ex})	~1064 nm	Falls within the NIR-II window, allowing for deeper tissue penetration.[1][5]
Emission Maximum (λ_{em})	~1080 nm	Also in the NIR-II region, enabling high signal-to-background ratios.[1][3][5]
Absorbance Maximum	~1046 nm	
Quantum Yield (QY)	0.31%	In ethanol.[3][4]
Quantum Yield (QY) with FBS	5.94%	Quantum yield is significantly enhanced upon binding to Fetal Bovine Serum (FBS).[1][3][4][5]
Molar Extinction Coefficient	Not explicitly stated in the provided results.	
Photostability	Superior to ICG	Exhibits greater photostability under continuous laser irradiation compared to Indocyanine Green (ICG).[3][5]

Experimental Protocols

Detailed methodologies are critical for the successful application of FD-1080 in research. Below are protocols for preparing FD-1080 solutions and conducting in vitro cell staining.

Preparation of FD-1080 Solutions

- Stock Solution (10 mM):
 - Dissolve FD-1080 in dimethyl sulfoxide (DMSO).
 - It is recommended to aliquot the stock solution and store it at -20°C or -80°C in the dark to prevent degradation.[6]

- Working Solution (2-10 μ M):
 - Dilute the 10 mM stock solution with phosphate-buffered saline (PBS).
 - The final concentration should be optimized based on the specific experimental requirements.
 - For cellular experiments, a working solution of 1 milliliter is typically used.[\[6\]](#)

In Vitro Cell Staining Protocol

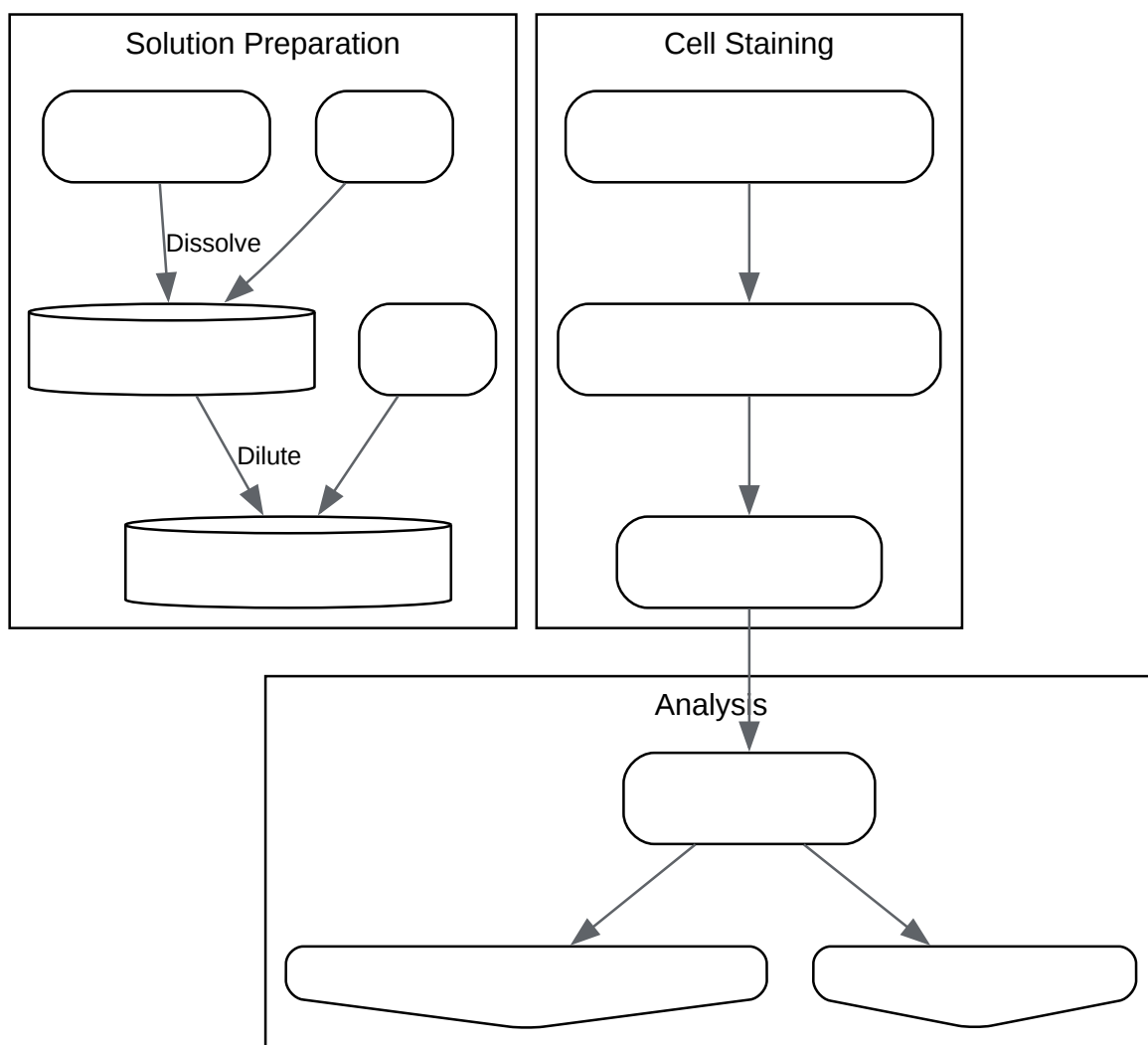
This protocol outlines the steps for staining both suspension and adherent cells with FD-1080 for fluorescence microscopy or flow cytometry analysis.

- Cell Preparation:
 - Suspension Cells: Centrifuge the cells to form a pellet. Wash twice with PBS for five minutes per wash.
 - Adherent Cells: Remove the culture medium and treat with trypsin to detach the cells. Centrifuge to collect the cells, discard the supernatant, and wash twice with PBS for five minutes each.[\[6\]](#)
- Staining:
 - Add 1 milliliter of the FD-1080 working solution to the prepared cells.
 - Incubate at room temperature for 10 to 30 minutes.[\[6\]](#)
- Washing:
 - Centrifuge the stained cells at 400 g for 3-4 minutes.
 - Discard the supernatant containing the excess dye.
 - Wash the cells twice with PBS for five minutes each to remove any unbound dye.[\[6\]](#)
- Analysis:

- Resuspend the final cell pellet in 1 milliliter of PBS or a serum-free medium.
- The cells are now ready for examination using a flow cytometer or a fluorescence microscope equipped for NIR-II imaging.[6]

Visualizing Experimental Workflows

The following diagrams, generated using the DOT language, illustrate key experimental processes involving FD-1080.

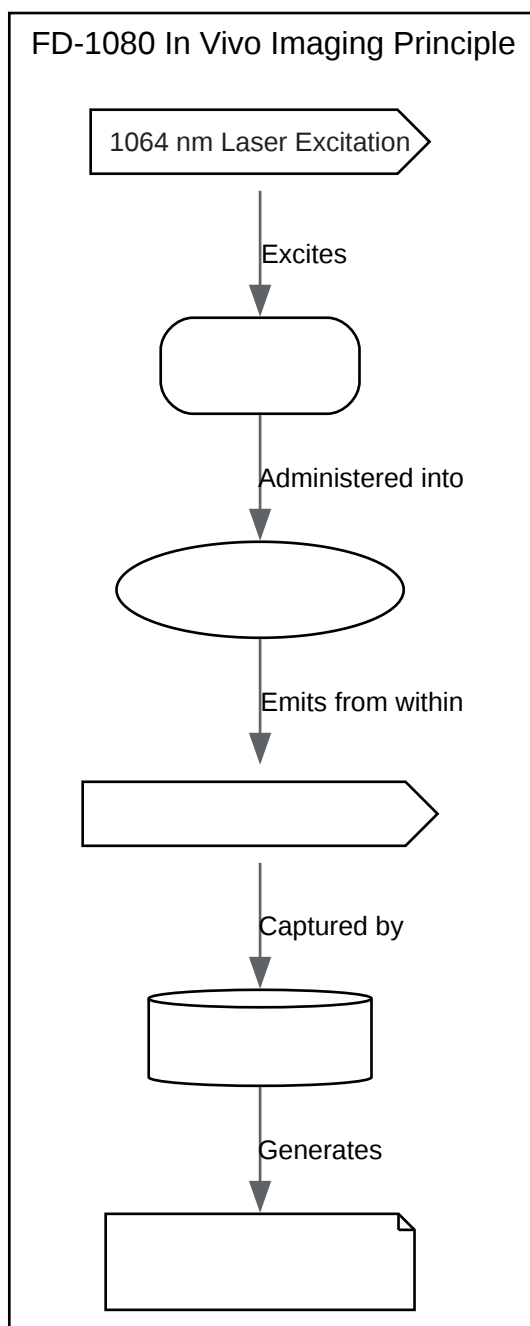


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Caption: Workflow for FD-1080 solution preparation and in vitro cell staining.

Signaling Pathway

As a fluorescent dye, FD-1080's primary function is to serve as a probe for in vivo and in vitro imaging rather than to interact with specific biological signaling pathways. Its utility lies in its spectral properties that allow for high-resolution visualization of anatomical structures and dynamic physiological processes, such as blood flow and respiratory motion.[4][6] The dye's interaction with serum proteins, like FBS, enhances its quantum yield, which is a physicochemical interaction rather than a targeted engagement of a signaling cascade.[1][3][4][5]



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Caption: Principle of FD-1080 for in vivo NIR-II fluorescence imaging.

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